

In-depth Technical Guide: Synthesis and Characterization of SV119

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Compound of Interest

Compound Name: SV119

Cat. No.: B15579769

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Abstract

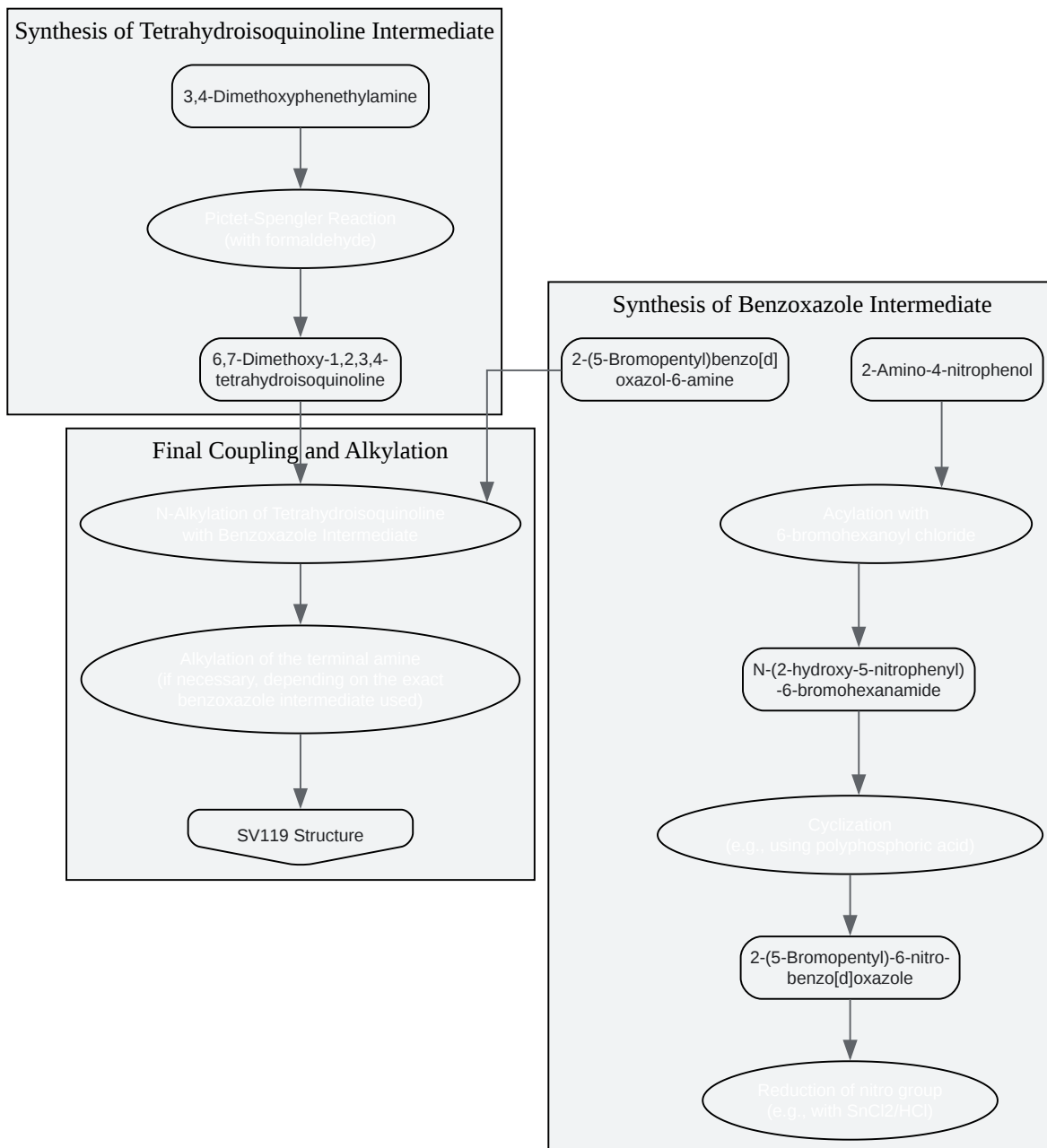
SV119 is a synthetic small molecule that has garnered significant interest in the field of oncology as a high-affinity and selective ligand for the sigma-2 (σ_2) receptor. This receptor is overexpressed in a variety of solid tumors, including pancreatic, breast, and lung cancer, making it an attractive target for diagnostic imaging and targeted cancer therapy. **SV119** has been shown to induce apoptosis in cancer cells and can be conjugated to other therapeutic agents to enhance their selective delivery to tumor tissues. This technical guide provides a comprehensive overview of the synthesis, characterization, and biological evaluation of **SV119**, intended to serve as a valuable resource for researchers in drug discovery and development. While a specific, detailed synthesis protocol for **SV119** is not readily available in the public domain, this guide outlines a plausible synthetic route based on the synthesis of structurally related compounds.

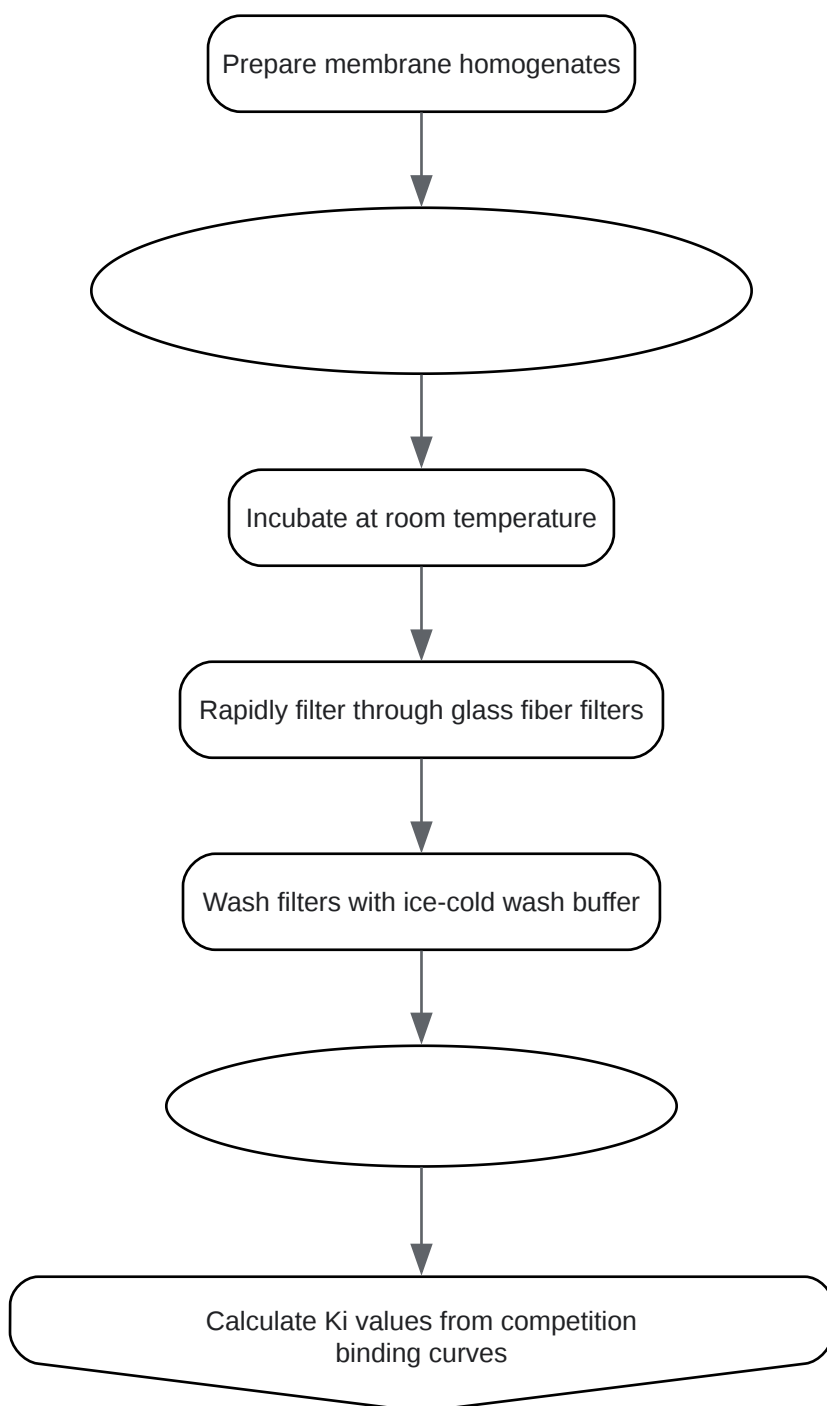
Synthesis of SV119

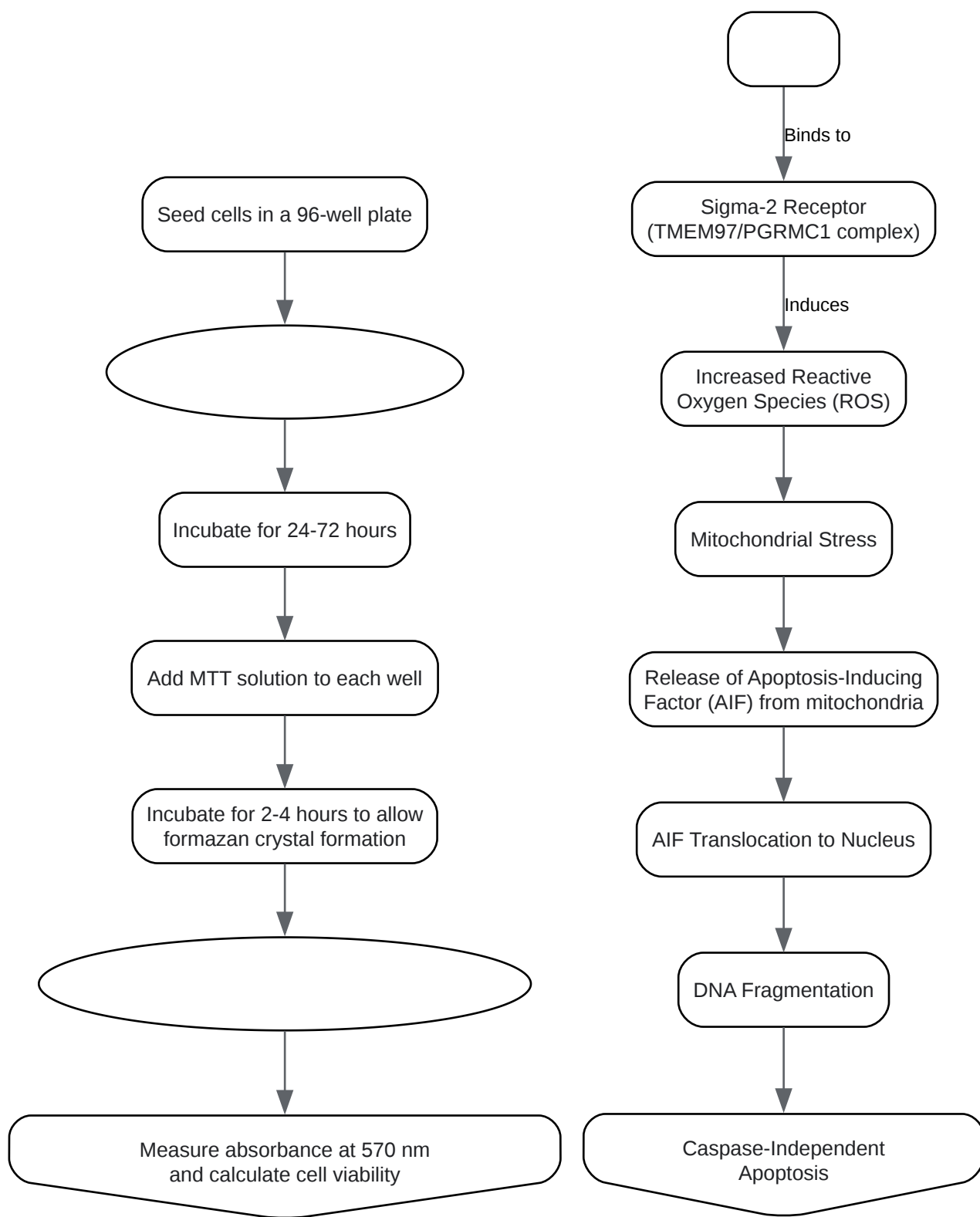
A definitive, step-by-step synthesis protocol for **SV119** has not been explicitly detailed in publicly available literature. However, based on the known synthesis of its precursor, **SV119**-

Asp, and other similar 6,7-dimethoxy-1,2,3,4-tetrahydroisoquinoline derivatives, a likely synthetic pathway can be proposed. The synthesis would logically involve the coupling of a 6,7-dimethoxy-1,2,3,4-tetrahydroisoquinoline core with a functionalized benzoxazole moiety.

Proposed Synthetic Workflow:







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